

# Pilosine CAS number and molecular weight

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## Compound of Interest

Compound Name: *Pilosine*

Cat. No.: *B192110*

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## An In-Depth Technical Guide to **Pilosine**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, biological activity, and analytical methodologies related to **Pilosine**, an imidazole alkaloid of interest to the scientific community.

## Core Properties of Pilosine

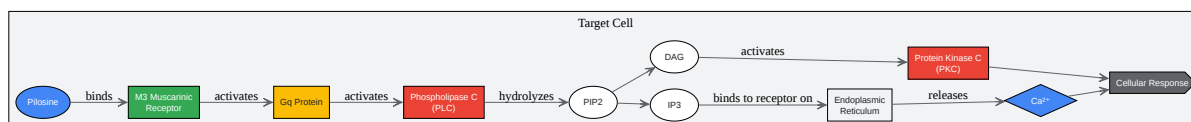
**Pilosine** is a naturally occurring alkaloid found in plants of the *Pilocarpus* genus. Its chemical and physical properties are summarized below.

Property	Value	Citations
CAS Number	13640-28-3	
Molecular Weight	286.33 g/mol	
Molecular Formula	C <sub>16</sub> H <sub>18</sub> N <sub>2</sub> O <sub>3</sub>	
Appearance	Crystalline solid	[1]
Known Sources	<i>Pilocarpus microphyllus</i> (Jaborandi)	[1]

## Biological Activity and Signaling Pathway

**Pilosine** exhibits a weak biological activity similar to that of pilocarpine, acting as a muscarinic agonist.[2] While the specific signaling cascade for **Pilosine** has not been fully elucidated, its action is presumed to follow the canonical pathway for muscarinic acetylcholine receptors (mAChRs), particularly the M3 subtype, which is coupled to Gq proteins.

Upon binding to the M3 receptor, **Pilosine** is hypothesized to initiate a signaling cascade involving the activation of phospholipase C (PLC), leading to the hydrolysis of phosphatidylinositol 4,5-bisphosphate (PIP<sub>2</sub>) into inositol trisphosphate (IP<sub>3</sub>) and diacylglycerol (DAG). IP<sub>3</sub> triggers the release of intracellular calcium (Ca<sup>2+</sup>) from the endoplasmic reticulum, while DAG activates protein kinase C (PKC). This cascade ultimately results in various cellular responses.



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Putative signaling pathway for **Pilosine** via the M3 muscarinic receptor.

## Experimental Protocols

### Extraction of Imidazole Alkaloids from *Pilocarpus microphyllus*

This protocol is adapted from a general method for the extraction of imidazole alkaloids, including **pilosine**, from the leaves of *Pilocarpus microphyllus*.[3]

Materials:

- Dried and powdered leaves of *Pilocarpus microphyllus*

- 10% Sodium Hydroxide (NaOH) solution
- Chloroform ( $\text{CHCl}_3$ )
- 2% Sulfuric Acid ( $\text{H}_2\text{SO}_4$ )
- Ammonium Hydroxide ( $\text{NH}_4\text{OH}$ )
- Separatory funnel
- Beakers and flasks
- Rotary evaporator

Procedure:

- Moisten 100 g of powdered leaf material with 10% NaOH solution. Let it stand for 15 minutes.
- Transfer the moistened powder to a flask and add 500 mL of  $\text{CHCl}_3$ . Macerate for 24 hours with occasional shaking.
- Filter the chloroform extract. Repeat the extraction of the plant material two more times with fresh  $\text{CHCl}_3$ .
- Combine the chloroform extracts and transfer to a separatory funnel.
- Perform a liquid-liquid extraction by adding 250 mL of 2%  $\text{H}_2\text{SO}_4$ . Shake vigorously and allow the layers to separate. Collect the upper acidic aqueous layer.
- Repeat the acid extraction on the chloroform layer twice more with 150 mL portions of 2%  $\text{H}_2\text{SO}_4$ .
- Combine the acidic aqueous extracts and adjust the pH to 12 with  $\text{NH}_4\text{OH}$ .
- Extract the now basic aqueous solution three times with 200 mL portions of  $\text{CHCl}_3$ .

- Combine the final chloroform extracts and evaporate to dryness under reduced pressure using a rotary evaporator to yield the crude alkaloid extract containing **pilosine**.

## Analytical Method: HPLC-ESI-MS/MS

The following provides a summary of the conditions for the analysis of **pilosine** in an extract, based on published methods.<sup>[3]</sup>

### Instrumentation:

- High-Performance Liquid Chromatography (HPLC) system
- Electrospray Ionization (ESI) source
- Tandem Mass Spectrometer (MS/MS)

### Chromatographic Conditions:

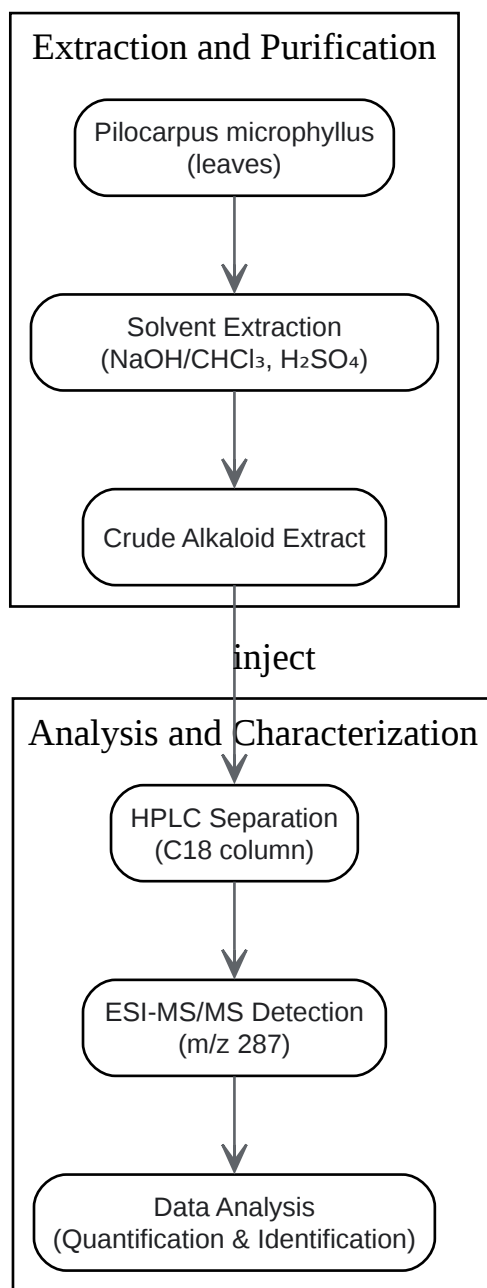
- Column: C18 reverse-phase column
- Mobile Phase A: 0.05 M ammonium acetate buffer adjusted to pH 4 with trifluoroacetic acid
- Mobile Phase B: Acetonitrile
- Gradient: A suitable gradient from Mobile Phase A to Mobile Phase B to achieve separation of alkaloids.
- Flow Rate: As appropriate for the column dimensions.
- Injection Volume: 10-20  $\mu$ L

### Mass Spectrometry Conditions:

- Ionization Mode: Positive Electrospray Ionization (ESI+)
- MS Scan Mode: Full scan to identify parent ions.
- MS/MS Scan Mode: Product ion scan of the parent ion of **Pilosine** (m/z 287) to confirm its identity through fragmentation patterns.

## Experimental and Analytical Workflow

The overall workflow for the extraction, analysis, and characterization of **Pilosine** is depicted in the following diagram.



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Workflow for **Pilosine** extraction and analysis.

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## References

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- 2. researchgate.net [researchgate.net]
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